

# Application Notes and Protocols for GSK805 in Cell Culture

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Compound of Interest		
Compound Name:	GSK805	
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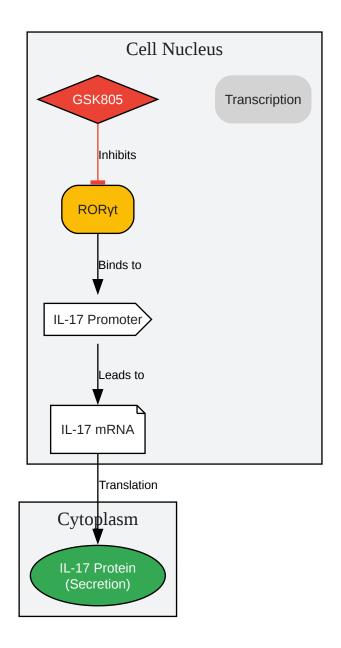
### Introduction

GSK805 is a potent and orally bioavailable inhibitor of Retinoic acid receptor-related orphan receptor gamma t (RORyt).[1][2] RORyt is a key transcription factor that governs the differentiation of T helper 17 (Th17) cells, a subset of T cells implicated in the pathogenesis of various autoimmune and inflammatory diseases.[3] By acting as an inverse agonist, GSK805 effectively suppresses the transcriptional activity of RORyt, leading to reduced production of pro-inflammatory cytokines such as Interleukin-17 (IL-17).[3][4] These application notes provide detailed protocols for the dissolution and use of GSK805 in cell culture-based assays.

## **Mechanism of Action**

**GSK805** selectively targets RORyt, a nuclear receptor crucial for the lineage determination of Th17 cells.[3][4] In its active state, RORyt binds to specific DNA response elements in the promoter regions of target genes, including IL17A and IL17F, and recruits coactivators to initiate transcription. **GSK805** binds to the ligand-binding domain of RORyt, promoting a conformational change that favors the recruitment of corepressors over coactivators. This inhibition of RORyt-mediated transcription results in a significant reduction of Th17 cell differentiation and their effector functions.[4]





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## References

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- To cite this document: BenchChem. [Application Notes and Protocols for GSK805 in Cell Culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15606167#how-to-dissolve-gsk805-for-cell-culture]

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